

# Validating Feruloylputrescine cardiovascular benefits in vivo

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## Compound Focus: Feruloylputrescine

CAS No.: 501-13-3

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## Observed Cardiovascular Benefit of Feruloylputrescine

Study Model	Intervention	Key Finding	Proposed Mechanism	Source
Male mice	Orange peel extract (non-polar fraction) and identified Feruloylputrescine	Inhibition of TMAO production	Suppression of the microbial enzyme <b>cntA/B</b> , reducing the production of TMA, the gut-bacteria-generated precursor to TMAO. [1] [2]	

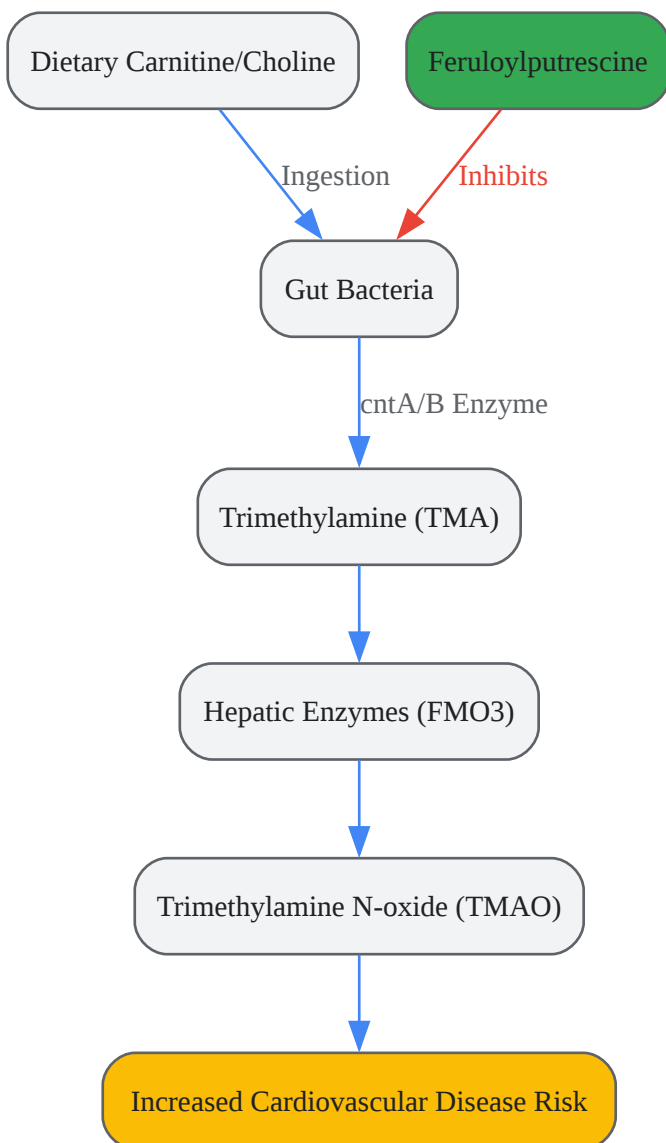
## Detailed Experimental Protocol

The data in the table above is derived from the following experimental approach, which you can reference for methodological details:

- In Vivo Model:** The study was conducted on **10 male mice**. [1]
- Intervention:** The mice were treated with a **non-polar fraction extract of orange peel**. During the analysis of the extract, the compound **feruloylputrescine** was identified in the polar fraction as a bioactive inhibitor. [1] [2]

- **Measurement of Efficacy:** The primary outcome was the reduction of **Trimethylamine N-oxide (TMAO)** levels. TMAO is a gut microbiome-derived metabolite recognized as a risk factor for predicting future cardiovascular disease. [1] [2]
- **Mechanism of Action Investigation:** Researchers identified that the beneficial effect was achieved through the inhibition of the enzyme **cntA/B**, which is produced by gut bacteria. This enzyme is crucial for converting dietary nutrients like carnitine (found in red meat) into Trimethylamine (TMA), which is then converted to TMAO in the liver. By suppressing cntA/B, **feruloylputrescine** reduces TMA and subsequent TMAO production. [2]

The following diagram illustrates this proposed signaling pathway and mechanism of action.



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## Interpretation and Research Gaps

The discovery of **feruloylputrescine**'s role is considered novel, and the research is in its early stages. [2] It is crucial to interpret these findings with the following points in mind:

- **Preliminary Evidence:** The in vivo data is promising but comes from a single study on mice. The effect of **feruloylputrescine** itself was observed through in vitro assays, and its specific efficacy within the complex mixture of the orange peel extract in an in vivo setting requires further validation. [1] [2]
- **Lack of Comparative Data:** The search results do not contain studies that directly compare **feruloylputrescine** to other established TMAO-lowering compounds or cardiovascular drugs. Therefore, a performance comparison guide as requested cannot be constructed at this time.
- **No Human Trial Data:** The transition from animal models to human clinical trials is a critical step. There is currently no published data on the pharmacokinetics, safety, or efficacy of **feruloylputrescine** in humans for cardiovascular benefit.

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## References

1. Heart health: Orange peel extract may help lower risk [medicalnewstoday.com]
2. Study shows orange peel extract may improve heart health [medicalxpress.com]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

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